Technical Guide: Methyl 5-amino-2-chlorophenylacetate Structural Analogs and Properties

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Compound of Interest

Compound Name:	*Methyl 5-amino-2-chlorophenylacetate*
Cat. No.:	*B12954472*

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Executive Summary

Methyl 5-amino-2-chlorophenylacetate (CAS: 1261557-80-5) is a halogenated phenylacetic acid derivative serving as a critical building block in the synthesis of pharmaceutical agents. Characterized by an ortho-chloro substituent and a meta-amino group relative to the acetate tail, this molecule offers unique orthogonal reactivity. The chlorine atom at position 2 provides steric bulk and a handle for palladium-catalyzed cross-coupling, while the amino group at position 5 facilitates amide coupling and sulfonylation. This scaffold is structurally homologous to the Diclofenac and Lumiracoxib families, making it a primary candidate for Structure-Activity Relationship (SAR) studies targeting COX-2 inhibition and indole-based therapeutics.

Structural Analysis & Chemical Space

Core Scaffold Architecture

The molecule consists of a phenyl ring trisubstituted in a 1,2,5 pattern.

- Position 1 (Acetate Tail): The methyl ester moiety (

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) acts as a masked carboxylic acid, improving lipophilicity (LogP) for cellular permeability during early-stage screening.

- Position 2 (Chlorine): Located ortho to the acetate, the chlorine atom forces the acetate side chain out of planarity, a conformational restriction often critical for binding to the COX enzyme active site. It also serves as an electrophilic site for Buchwald-Hartwig aminations.
- Position 5 (Amine): Located para to the chlorine, this nucleophilic handle allows for the diversification of the scaffold, enabling the attachment of solubilizing groups or pharmacophores.

Analog Classification

The structural analogs are categorized by modifications to the ester, the nitrogen functionality, and the halogen core.

Analog Class	Representative Compound	CAS Number	Structural Modification	Application
Parent Acid	5-Amino-2-chlorophenylacetic acid	N/A	Hydrolysis of methyl ester	Active metabolite studies; aqueous solubility enhancement.
Nitro Precursor	Methyl 2-chloro-5-nitrophenylacetate	N/A	instead of	Stable intermediate for storage; reduced in situ.
N-Acylated	Methyl 5-acetamido-2-chlorophenylacetate	N/A		Prodrug design; protection of amine during C-H activation.
Positional Isomer	Methyl 2-amino-2-(4-chlorophenyl)acetate	43189-43-1	-amino acid derivative	Chiral building block; distinct from the phenylacetate core.

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Synthetic Pathways

The synthesis of **Methyl 5-amino-2-chlorophenylacetate** is a convergent process starting from commercially available 2-chlorophenylacetic acid. The protocol prioritizes regioselectivity during the nitration step.

Experimental Protocol: Step-by-Step Synthesis

Step 1: Regioselective Nitration

- Reagents: 2-Chlorophenylacetic acid, Fuming Nitric Acid (

  ), Concentrated Sulfuric Acid (

).[1]

- Mechanism: Electrophilic Aromatic Substitution (EAS). The chloro group is ortho/para directing, but the acetic acid group is weakly activating/directing. The steric bulk of the chloro group and the electronics favor the 5-position (para to the chloro, meta to the acetate).

- Protocol:

  - Dissolve 2-chlorophenylacetic acid (1.0 eq) in conc.

    at

    .[2]

  - Add fuming

    (1.1 eq) dropwise, maintaining temperature

    to prevent over-nitration.

  - Stir for 2 hours at RT. Pour onto crushed ice.

  - Filter the precipitate (2-chloro-5-nitrophenylacetic acid).

Step 2: Fischer Esterification

- Reagents: Methanol (

), Thionyl Chloride (

) or cat.

.

- Protocol:
  - Suspend the nitro-acid intermediate in anhydrous

    .
  - Add

    (1.5 eq) dropwise at

    .
  - Reflux for 4 hours. Monitor by TLC (Hexane:EtOAc 7:3).
  - Concentrate in vacuo to yield Methyl 2-chloro-5-nitrophenylacetate.

Step 3: Chemoselective Reduction

- Reagents: Iron Powder (

  ), Ammonium Chloride (

  ), Ethanol/Water.
- Rationale: Uses mild conditions to avoid dechlorinating the aromatic ring (a risk with

).
- Protocol:
  - Dissolve nitro-ester in

    (3:1).
  - Add

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powder (5.0 eq) and

(5.0 eq).

- Heat to

  for 2 hours.

- Filter hot through Celite to remove iron oxides.

- Extract filtrate with Ethyl Acetate, dry over

  , and concentrate.

Synthesis Workflow Visualization



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Caption: Figure 1. Convergent synthesis pathway from 2-chlorophenylacetic acid via nitration and Béchamp reduction.

Physicochemical Profiling

The following data summarizes the predicted and experimental properties of the methyl ester compared to its free acid form.

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Property	Methyl Ester (Target)	Free Acid Analog	Significance
Molecular Weight	199.63 g/mol	185.61 g/mol	Low MW allows for significant decoration in lead optimization.
ClogP (Predicted)	~1.9 - 2.2	~0.8 - 1.1	Esterification increases lipophilicity, aiding membrane permeability.
Topological Polar Surface Area (TPSA)	~52 Å²	~63 Å²	Favorable for oral bioavailability (Rule of 5 compliant).
pKa (Amine)	~3.5 - 4.0	~3.5 - 4.0	Weakly basic due to the electron-withdrawing effect of the para-chloro group.
Solubility	High in DMSO, DCM, MeOH	High in aq. Base (pH > 8)	Ester requires organic solvents; Acid dissolves in buffer.

Pharmacological Applications & SAR

NSAID Development (COX Inhibition)

The scaffold mimics the binding mode of Diclofenac. The 2-chloro substituent forces the phenyl ring into a perpendicular orientation relative to the acetate chain, a conformation required to fit into the hydrophobic channel of Cyclooxygenase (COX) enzymes.

- Modification: The 5-amino group allows for the introduction of sulfonamide groups (creating COX-2 selective inhibitors similar to Celecoxib) or bulky lipophilic groups to enhance potency.

Indole and Heterocycle Synthesis

This molecule is a "privileged structure" for synthesizing nitrogen heterocycles:

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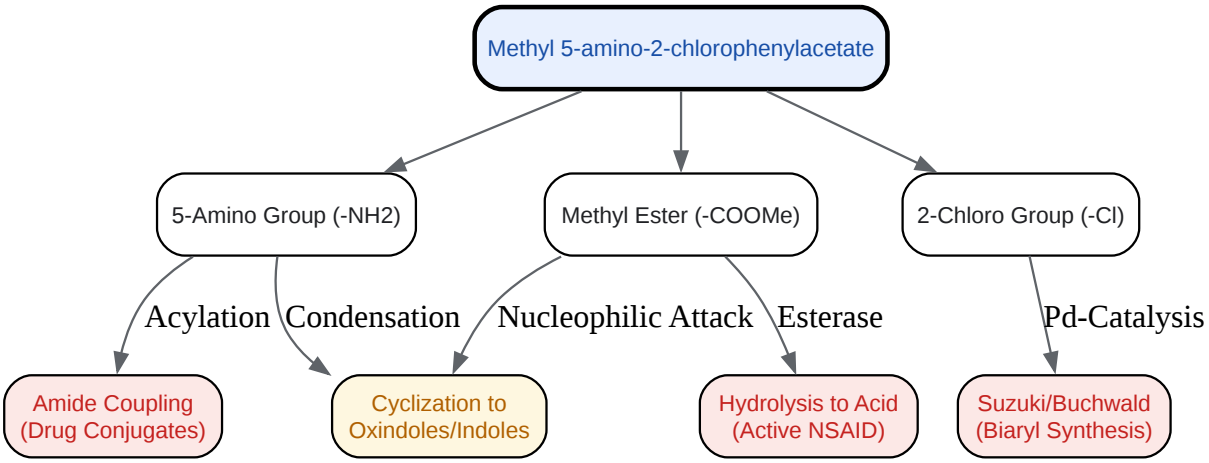
- Oxindoles: Intramolecular cyclization involving the amine and the ester (requires activation) or via Pd-catalyzed C-H activation.
- Indoles: Conversion of the amine to a hydrazine followed by Fischer Indole Synthesis with suitable ketones.

SAR Logic Map



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Caption: Figure 2.[1][3] Structure-Activity Relationship (SAR) map highlighting reactive centers for medicinal chemistry diversification.

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